

# Physical characteristics of 3-Bromo-5-chlorobenzaldehyde

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## Compound of Interest

Compound Name: 3-Bromo-5-chlorobenzaldehyde

Cat. No.: B066651

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An In-depth Technical Guide on the Physical Characteristics of **3-Bromo-5-chlorobenzaldehyde**

This technical guide provides a comprehensive overview of the core physical and chemical characteristics of **3-Bromo-5-chlorobenzaldehyde**, tailored for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy access and comparison, with a focus on quantitative data, experimental methodologies, and logical workflows.

## General and Chemical Information

**3-Bromo-5-chlorobenzaldehyde** is a disubstituted benzaldehyde derivative with the chemical formula C<sub>7</sub>H<sub>4</sub>BrClO.<sup>[1][2]</sup> It serves as a key intermediate in organic synthesis, particularly in the creation of more complex molecules for pharmaceuticals and agrochemicals.<sup>[3]</sup> The presence of bromine and chlorine atoms, along with the reactive aldehyde group, makes it a versatile building block in medicinal chemistry.

Table 1: General and Chemical Identifiers

Identifier	Value
IUPAC Name	3-bromo-5-chlorobenzaldehyde <sup>[4]</sup>
CAS Number	188813-05-0 <sup>[1][4]</sup>
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrClO <sup>[1][2]</sup>
Molecular Weight	219.46 g/mol <sup>[1][4]</sup>
Canonical SMILES	C1=C(C=C(C=C1Cl)Br)C=O <sup>[4]</sup>
InChIKey	JGMG DYUVFB BCEQ-UHFFFAOYSA-N <sup>[1][4]</sup>

## Physical and Spectroscopic Properties

The physical state of **3-Bromo-5-chlorobenzaldehyde** under standard conditions is a solid, typically appearing as a white to light yellow crystalline powder.<sup>[2][3][5]</sup> Its properties are summarized in the tables below.

Table 2: Physical Properties

Property	Value
Melting Point	68-73 °C <sup>[1][6]</sup>
Boiling Point	264.0 ± 20.0 °C (Predicted) <sup>[1]</sup>
Density	1.698 ± 0.06 g/cm <sup>3</sup> (Predicted) <sup>[1]</sup>
Flash Point	113.5 ± 21.8 °C <sup>[1]</sup>
Refractive Index	1.623 (Predicted) <sup>[1][6]</sup>
Solubility	Soluble in Methanol <sup>[5]</sup>
XLogP3	2.7 <sup>[1][4]</sup>

Table 3: Product Specifications

Specification	Value
Appearance	White to light yellow powder/crystal[2][5]
Purity	>98.0% (by GC)[2][5]

## Safety and Handling

Appropriate safety precautions should be observed when handling **3-Bromo-5-chlorobenzaldehyde**. It is harmful if swallowed and causes skin and serious eye irritation.[1][5]

Table 4: Safety and Storage Information

Category	Information
GHS Pictogram	Warning[1][5]
Hazard Statements	H302: Harmful if swallowed[1]H315: Causes skin irritation[5]H319: Causes serious eye irritation[5]
Precautionary Statements	P264: Wash skin thoroughly after handling[1] [5]P270: Do not eat, drink or smoke when using this product[1]P280: Wear protective gloves/eye protection/face protection[5]P301+P317: IF SWALLOWED: Get medical help[1]P302+P352: IF ON SKIN: Wash with plenty of water[5]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place.[1] Recommended storage at <15°C in a cool, dark place under an inert gas.[5]
Conditions to Avoid	Air Sensitive[5]

## Experimental Protocols

### Synthesis of 3-Bromo-5-chlorobenzaldehyde

A representative synthesis protocol involves the lithiation of 3,5-dibromochlorobenzene followed by formylation.[7]

Materials:

- 3,5-dibromochlorobenzene
- Anhydrous isopropyl ether
- n-butyllithium (2.6 M in hexane)
- N,N-dimethylformamide (DMF)
- Ammonium chloride solution
- Anhydrous sodium sulfate
- Silica gel

Procedure:

- Under a nitrogen atmosphere, dissolve 3,5-dibromochlorobenzene (27 g, 100 mmol) in anhydrous isopropyl ether (300 mL) in a dry flask.[7]
- Cool the reaction mixture to -78 °C with continuous stirring.[7]
- Slowly add a 2.6 M hexane solution of n-butyllithium (40 mL, 100 mmol) dropwise to the solution, maintaining the temperature at -78 °C.[7]
- After the addition is complete, continue stirring the mixture at -78 °C for 30 minutes.[7]
- Add N,N-dimethylformamide (DMF, 7.5 g, 100 mmol) dropwise while ensuring the temperature remains below -78 °C.[7]
- Once the reaction is complete, add 80 mL of ammonium chloride solution to the mixture and stir for an additional 15 minutes.[7]
- Separate the ether layer and wash it sequentially with water (2 x 250 mL).[7]

- Dry the ether layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.[7]
- Purify the crude product by silica gel flash column chromatography to obtain the target compound, **3-bromo-5-chlorobenzaldehyde**.[7]

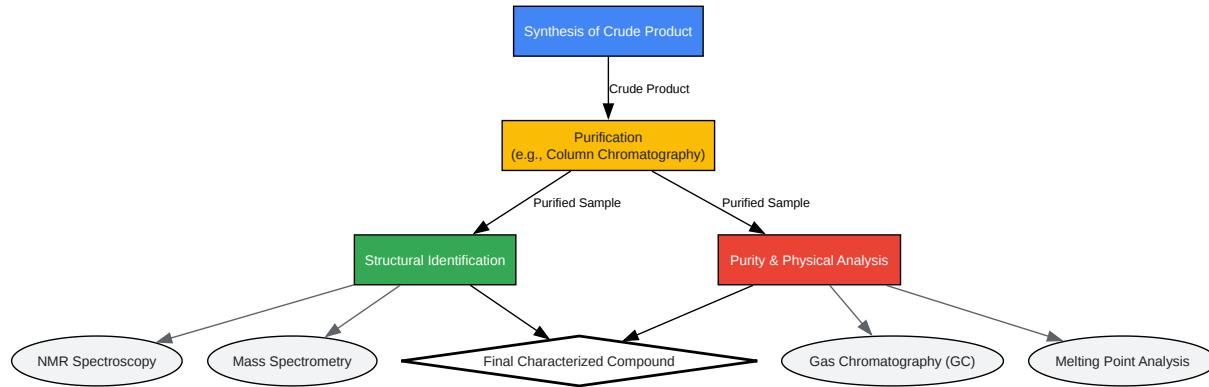
## Determination of Physical Characteristics

Melting Point Determination: The melting point is determined using a standard melting point apparatus. A small, powdered sample of the crystalline solid is packed into a capillary tube and placed in the apparatus. The temperature is gradually increased, and the range from which the substance begins to melt until it becomes completely liquid is recorded. The reported melting point for **3-Bromo-5-chlorobenzaldehyde** is in the range of 69.0 to 73.0 °C.[5]

Purity Analysis by Gas Chromatography (GC): The purity of the compound is typically assessed using gas chromatography. A solution of the sample is prepared in a suitable volatile solvent and injected into the GC instrument. The compound travels through a capillary column at a rate dependent on its boiling point and interaction with the stationary phase. A detector measures the amount of substance eluting from the column over time. The purity is calculated by comparing the area of the main product peak to the total area of all peaks in the chromatogram. For **3-Bromo-5-chlorobenzaldehyde**, a purity of greater than 98.0% is specified.[2][5]

## Visualization of Characterization Workflow

The following diagram illustrates a logical workflow for the synthesis and characterization of a chemical compound such as **3-Bromo-5-chlorobenzaldehyde**.



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Caption: Workflow for Synthesis and Characterization.

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